

CAS 898769-38-5: Technical Monograph & Strategic Utility Guide

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Compound of Interest

Compound Name: 4'-Bromo-3-(2,3-dimethylphenyl)propiophenone

CAS No.: 898769-38-5

Cat. No.: B1293200

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Compound Name: **4'-Bromo-3-(2,3-dimethylphenyl)propiophenone** Chemical Class: Dihydrochalcone / Halogenated Aromatic Ketone

Executive Summary

CAS 898769-38-5, chemically identified as **4'-Bromo-3-(2,3-dimethylphenyl)propiophenone**, is a high-value synthetic intermediate belonging to the dihydrochalcone class. It serves as a critical building block in medicinal chemistry, particularly for the development of SGLT2 inhibitors, kinase inhibitors, and metabolic modulators. Its structural uniqueness lies in the specific ortho,meta-dimethyl substitution pattern on the distal phenyl ring combined with a para-bromo handle on the proximal ring, enabling orthogonal functionalization via cross-coupling reactions (e.g., Suzuki-Miyaura) and carbonyl modifications.

This guide details the physicochemical properties, synthetic pathways, reactivity profile, and handling protocols for CAS 898769-38-5, providing a self-validating framework for its application in drug discovery.

Chemical Identity & Physicochemical Properties[1] [2][3]

Property	Data
CAS Number	898769-38-5
IUPAC Name	1-(4-Bromophenyl)-3-(2,3-dimethylphenyl)propan-1-one
Molecular Formula	C ₁₇ H ₁₇ BrO
Molecular Weight	317.22 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	68–72 °C (Typical range for similar analogs)
Boiling Point	~420 °C (Predicted at 760 mmHg)
LogP (Predicted)	~4.8 (Highly lipophilic)
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Insoluble in Water
SMILES	<chem>CC1=C(C(=CC=C1)CCC(=O)C2=CC=C(C=C2)Br)C</chem>

Synthetic Pathway & Manufacturing Logic

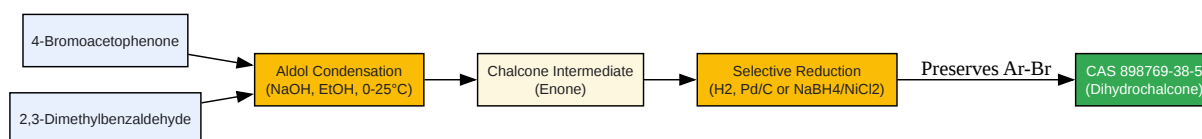
The synthesis of CAS 898769-38-5 typically follows a convergent strategy involving an Aldol Condensation followed by Selective Hydrogenation. This route is preferred over Friedel-Crafts acylation due to superior regiocontrol.

Core Synthesis Workflow

- Precursor Assembly: Reaction of 4-bromoacetophenone with 2,3-dimethylbenzaldehyde under basic conditions yields the chalcone intermediate.
- Selective Reduction: The

-unsaturated ketone is selectively reduced to the saturated ketone (dihydrochalcone) using catalytic hydrogenation or transfer hydrogenation, preserving the aryl bromide.

Reaction Mechanism Diagram



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Caption: Convergent synthesis of CAS 898769-38-5 via Claisen-Schmidt condensation and selective reduction.

Reactivity Profile & Applications

CAS 898769-38-5 is a "linchpin" intermediate. Its reactivity is defined by two orthogonal functional handles:

- Aryl Bromide (Ar-Br): Ready for palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) to install biaryl systems or heterocycles.
- Ketone (C=O): Susceptible to reduction (to alcohol), Grignard addition, or reductive amination.

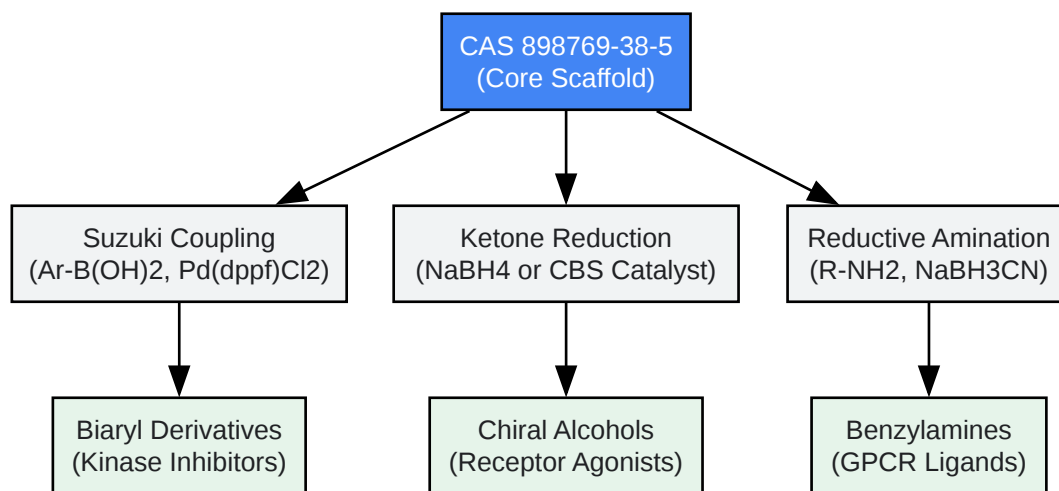
Strategic Utility in Drug Design

- SGLT2 Inhibitors: The dihydrochalcone scaffold mimics the aglycone pharmacophore of phlorizin-derived SGLT2 inhibitors.
- Kinase Inhibitors: The 4-bromophenyl group can be converted into an aminopyrimidine or indolinone motif, common in ATP-competitive inhibitors.
- Metabolic Probes: Used to synthesize PPAR

/

dual agonists where the lipophilic tail (2,3-dimethylphenyl) aids in pocket binding.

Reactivity Map



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Caption: Divergent synthesis capabilities of CAS 898769-38-5 in medicinal chemistry.

Experimental Protocols

Note: All procedures must be performed in a fume hood with appropriate PPE (gloves, goggles, lab coat).

Protocol A: Standard Solubilization

- Solvent Choice: DMSO is the preferred solvent for biological assays due to high solubility (>50 mM).
- Procedure:
 - Weigh 10 mg of CAS 898769-38-5.
 - Add 315

L of anhydrous DMSO to achieve a 100 mM stock solution.

- Vortex for 30 seconds until clear.
- Storage: Aliquot and store at -20°C. Stable for >6 months. Avoid repeated freeze-thaw cycles.

Protocol B: Suzuki-Miyaura Coupling (Example Application)

Objective: Functionalization of the aryl bromide.

- Reagents:
 - CAS 898769-38-5 (1.0 equiv)
 - Arylboronic acid (1.2 equiv)
 - Pd(dppf)Cl₂·DCM (0.05 equiv)
 - K₂CO₃ (3.0 equiv)
 - Solvent: 1,4-Dioxane/Water (4:1)
- Procedure:
 - Charge a microwave vial with CAS 898769-38-5, boronic acid, base, and catalyst.
 - Purge with Nitrogen/Argon for 5 minutes.
 - Add degassed solvent.
 - Heat at 90°C for 4–12 hours (monitor by TLC/LCMS).
 - Workup: Dilute with EtOAc, wash with brine, dry over Na₂SO₄, and concentrate.
 - Purification: Silica gel chromatography (Hexanes/EtOAc gradient).

Safety & Handling (MSDS Highlights)

- Signal Word: WARNING

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Avoid dust formation. Use local exhaust ventilation.
- Spill Response: Sweep up and shovel into suitable containers for disposal. Do not flush into surface water or sanitary sewer system.

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